

# Technical Guide: Physical Properties of 4-(Methylsulfonyl)phenylboronic Acid

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## Compound of Interest

Compound Name: 4-(Methylsulfonyl)phenylboronic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-(Methylsulfonyl)phenylboronic acid**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in synthesis and various applications. This document presents quantitative data in a structured format, outlines general experimental protocols for property determination, and includes a visualization of its application in a key chemical reaction.

## Core Physical and Chemical Properties

**4-(Methylsulfonyl)phenylboronic acid** is a white to off-white crystalline powder.<sup>[1]</sup> Its chemical structure incorporates a phenyl ring substituted with both a boronic acid group and a methylsulfonyl group, making it a valuable reagent in organic synthesis, particularly in cross-coupling reactions.

## Quantitative Data Summary

The table below summarizes the key physical properties of **4-(Methylsulfonyl)phenylboronic acid**, compiled from various sources. It is important to note that some values, such as boiling point, density, and pKa, are predicted based on computational models.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BO <sub>4</sub> S	[1][2]
Molecular Weight	200.02 g/mol	[1]
CAS Number	149104-88-1	[1]
Melting Point	275-277 °C, 289-293 °C	[1]
Boiling Point (Predicted)	445.5 ± 51.0 °C	[1]
Density (Predicted)	1.39 ± 0.1 g/cm <sup>3</sup>	[1]
pKa (Predicted)	7.22 ± 0.10	[1]
Appearance	White to off-white powder	[1]
Solubility	Soluble in Methanol	[1]

## Experimental Protocols for Property Determination

While specific experimental documentation for the determination of the physical properties of **4-(Methylsulfonyl)phenylboronic acid** is not readily available, the following are standard methodologies employed for such characterizations in organic chemistry.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid like **4-(Methylsulfonyl)phenylboronic acid** is typically determined using the capillary method.[3][4][5]

- **Sample Preparation:** A small amount of the dry, powdered compound is packed into a thin-walled glass capillary tube, which is sealed at one end.
- **Apparatus:** The capillary tube is placed in a melting point apparatus, which contains a heated block or oil bath and a thermometer or an electronic temperature sensor.[3][4]
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, to ensure thermal equilibrium between the sample and the heating medium.[6]

- Observation: The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded. This range is reported as the melting point. A narrow melting range is indicative of a pure compound.[3][5]

## Solubility Determination

A qualitative assessment of solubility in a given solvent is a fundamental physical property.[7][8]

- Procedure: A small, measured amount of the solute (e.g., 25 mg of 4-(**Methylsulfonyl**)phenylboronic acid) is added to a test tube containing a specific volume of the solvent (e.g., 0.75 mL of methanol).[7]
- Mixing: The mixture is agitated vigorously to promote dissolution.
- Observation: The substance is classified as "soluble" if it dissolves completely, "partially soluble" if some of it dissolves, and "insoluble" if it does not appear to dissolve at all. This process can be repeated with various solvents to create a solubility profile.

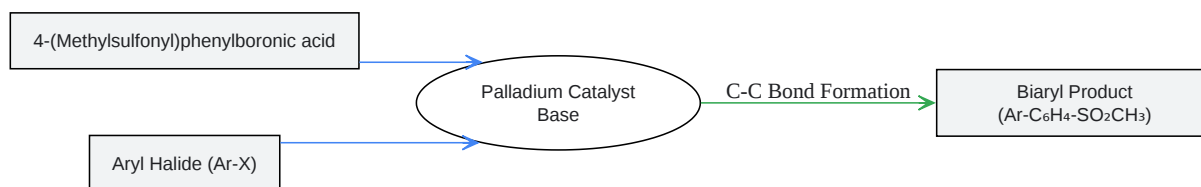
## pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) of a compound like an arylboronic acid can be determined experimentally via potentiometric titration.[9][10]

- Solution Preparation: A solution of the compound with a known concentration is prepared in a suitable solvent, typically water or a mixed aqueous-organic solvent system.
- Titration: A standardized solution of a strong base (e.g., NaOH) is gradually added to the solution of the boronic acid.
- pH Monitoring: The pH of the solution is monitored continuously using a calibrated pH meter as the titrant is added.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the pH at the half-equivalence point, which is the point where half of the acid has been neutralized.

## Key Applications and Logical Relationships

**4-(Methylsulfonyl)phenylboronic acid** is a key reagent in Suzuki-Miyaura cross-coupling reactions, a powerful method for the formation of carbon-carbon bonds.[1] This reaction is fundamental in the synthesis of complex organic molecules, including many pharmaceuticals. The diagram below illustrates the logical workflow of a generic Suzuki-Miyaura coupling reaction involving this compound.



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Caption: Suzuki-Miyaura cross-coupling reaction workflow.

This guide provides essential physical property data and contextual information for **4-(Methylsulfonyl)phenylboronic acid**, intended to support its effective use in research and development. The provided methodologies represent standard practices for the characterization of such organic compounds.

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